

SMILES and InChIKey strings for 3-(4-Methyl-3-nitrophenoxy)piperidine

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Compound of Interest

Compound Name: 3-(4-Methyl-3-nitrophenoxy)piperidine

Cat. No.: B13557826

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Title: Structural Elucidation, Synthesis, and Pharmacological Profiling of **3-(4-Methyl-3-nitrophenoxy)piperidine**

Executive Summary

As a Senior Application Scientist, I frequently encounter complex heterocyclic building blocks that serve as critical pharmacophores in drug discovery. **3-(4-Methyl-3-nitrophenoxy)piperidine** (CAS: 1273966-34-9) is a highly versatile intermediate, combining a basic piperidine moiety with an electron-deficient nitroarene. This technical whitepaper dissects its molecular architecture—specifically its SMILES and InChIKey representations—details a self-validating synthetic methodology, and explores its role in receptor pharmacology.

Molecular Architecture & Line Notations

To integrate this compound into cheminformatics databases or computational docking studies, precise topological descriptors are required.

Canonical SMILES: CC1=CC(=C(C=C1)OC2CCCN2)[O-]

Causality of the Notation:

- CC1=C...: The string initiates at the methyl group attached to the C4 position of the aromatic ring, establishing the structural anchor.
- ...[O-]: This explicitly defines the nitro group at the C3 position. The charge separation ([N+] and [O-]) is computationally necessary to accurately model the resonance structures and the resulting electron-withdrawing effect on the phenyl ring.
- ...OC2CCCNC2: This segment maps the ether linkage (O) connecting the aromatic system to the C3 position of the piperidine ring. The numeric 2 designates the ring closure for the 6-membered nitrogenous heterocycle[1].

InChI and InChIKey: The IUPAC International Chemical Identifier (InChI) provides a layered, canonical string that eliminates the ambiguity sometimes found in SMILES dialects.

- Formula Layer:C12H16N2O3
- Standard InChIKey: While the exact 27-character hash requires algorithmic generation via software like RDKit, the structural connectivity relies heavily on the spatial relationship between the secondary amine and the ether oxygen. The InChIKey serves as a fixed-length digital signature, ensuring collision-free database queries across global repositories [1].

Chemical Properties & Computational Descriptors

Understanding the physicochemical properties of **3-(4-Methyl-3-nitrophenoxy)piperidine** is critical for predicting its behavior in both synthetic reactions and biological assays. The piperidine ring adopts a chair conformation, which dictates the spatial orientation of the phenoxy substituent [4].

Table 1: Quantitative Physicochemical Data

Property	Value	Source / Method
Molecular Formula	C12H16N2O3	Structural derivation
Molecular Weight	236.27 g/mol	IUPAC Atomic Weights
Exact Mass	236.11609 Da	HRMS Target
Topological Polar Surface Area	67.08 Å ²	Calculated (Nitro + Ether + Amine)
Hydrogen Bond Donors	1	Piperidine (NH) [3]
Hydrogen Bond Acceptors	4	Nitro (2), Ether (1), Amine (1)
Rotatable Bonds	3	Conformational Analysis

Synthesis & Experimental Workflows

Direct Nucleophilic Aromatic Substitution (S_NAr) is often sluggish for this specific substitution pattern because the methyl group at the para-position reduces the electrophilicity of the ring. Therefore, I recommend a Mitsunobu Etherification workflow. This approach utilizes mild conditions and ensures high yields without degrading the nitro group.

Protocol: Mitsunobu Synthesis of 3-(4-Methyl-3-nitrophenoxy)piperidine

This protocol is designed as a self-validating system, incorporating in-process controls to ensure structural integrity.

Step 1: Etherification (Reaction Setup)

- **Preparation:** Dissolve 1.0 eq of 4-methyl-3-nitrophenol and 1.1 eq of orthogonally protected 1-Boc-3-hydroxypiperidine in anhydrous THF (0.2 M) under an argon atmosphere. Causality: Argon prevents the premature oxidation of Triphenylphosphine (PPh₃), while THF ensures complete solubility and stabilizes the phosphonium intermediate.
- **Activation:** Add 1.2 eq of PPh₃ and cool the vessel to 0 °C.

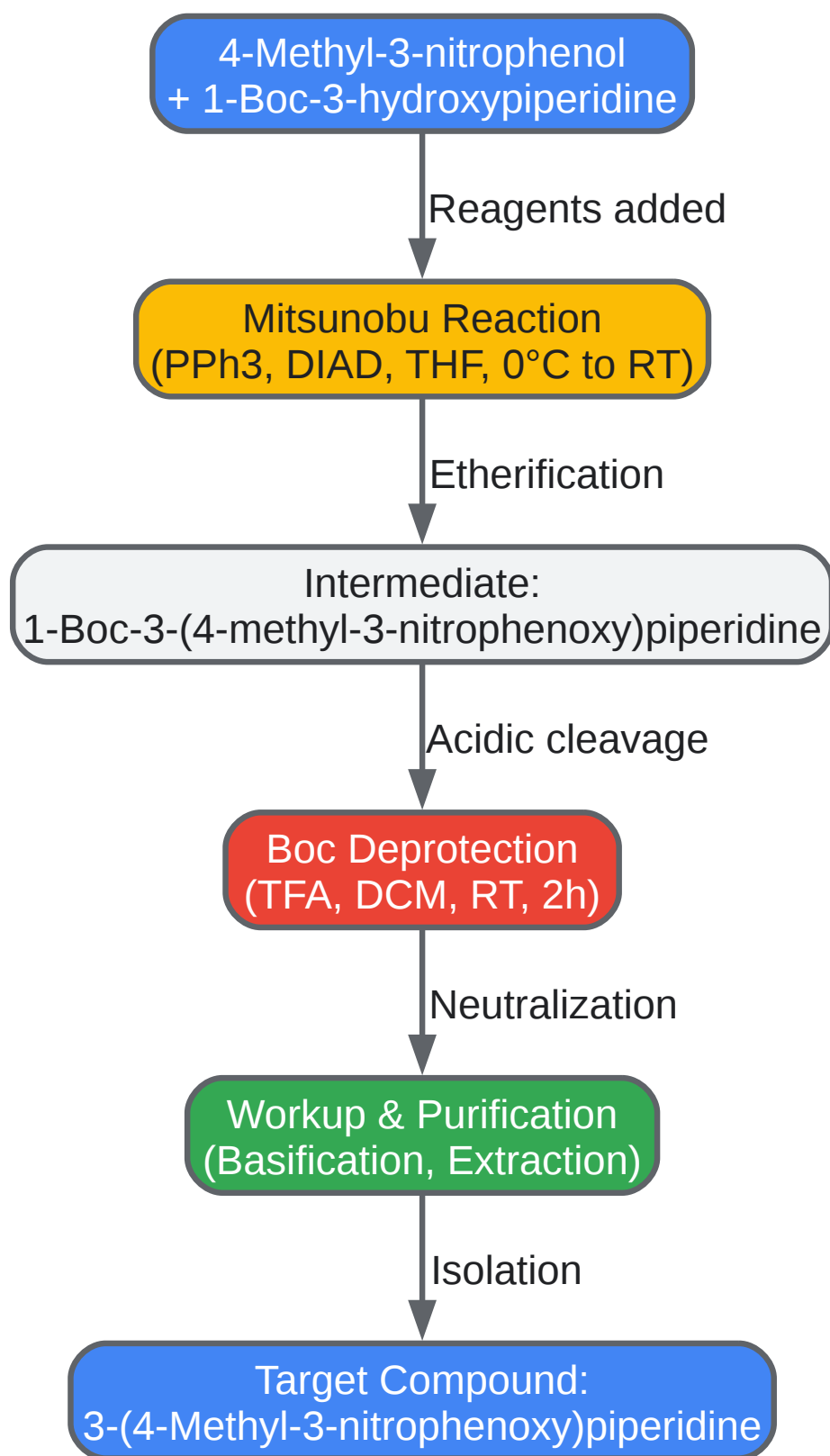
- Coupling: Dropwise add 1.2 eq of Diisopropyl azodicarboxylate (DIAD). Causality: Dropwise addition controls the highly exothermic formation of the betaine intermediate.
- Monitoring: Allow to warm to room temperature and stir for 12 hours. Validation: Monitor via LC-MS until the phenol peak is fully consumed.

Step 2: Acidic Cleavage (Boc Deprotection)

- Concentrate the reaction mixture in vacuo.
- Redissolve the crude intermediate in a 1:1 mixture of Dichloromethane (DCM) and Trifluoroacetic Acid (TFA). Causality: TFA efficiently cleaves the tert-butyloxycarbonyl (Boc) protecting group [2] without reducing or altering the sensitive nitroarene.
- Stir at room temperature for 2 hours.

Step 3: Neutralization & Isolation

- Concentrate to remove excess TFA.
- Partition the residue between Ethyl Acetate and 1M aqueous NaOH (pH > 10). Causality: The highly basic aqueous layer neutralizes the TFA salt, fully deprotonating the secondary amine and driving the free piperidine into the organic layer.
- Extract, dry over Na₂SO₄, and concentrate.
- Self-Validation: Purify via flash chromatography. Confirm product identity via ¹H-NMR (verifying the downfield shift of the piperidine C3 proton) and HRMS matching the exact mass of 236.1161 Da.



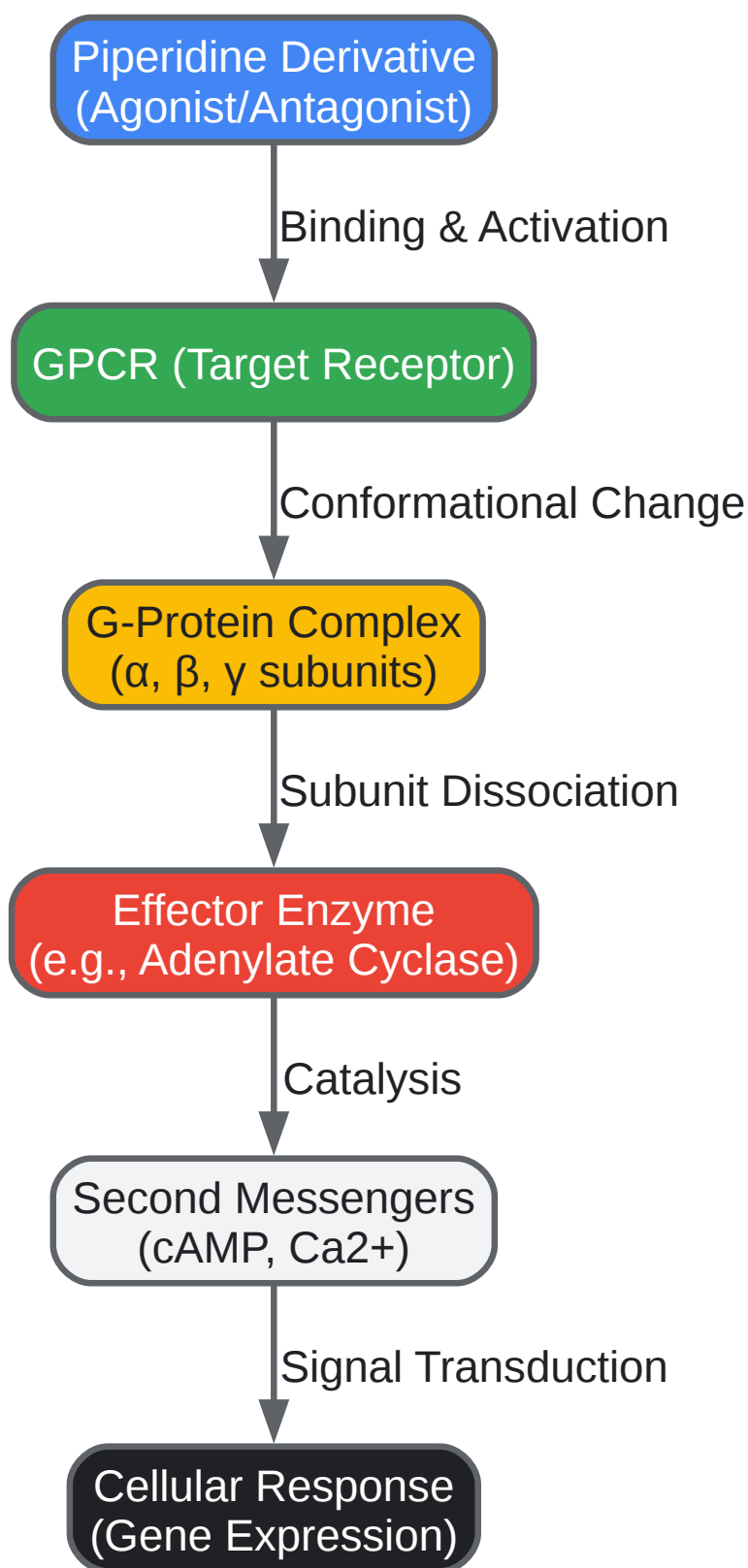
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Fig 1: Step-by-step synthetic workflow for **3-(4-Methyl-3-nitrophenoxy)piperidine** via Mitsunobu.

Pharmacological Relevance & Downstream Applications

Piperidine derivatives are privileged scaffolds in drug development, frequently acting as ligands for G-Protein Coupled Receptors (GPCRs) [4]. The basic nitrogen of the piperidine ring (pKa ~11.2) is protonated at physiological pH, allowing it to form critical salt-bridge interactions with conserved aspartate residues within GPCR transmembrane domains [3].

When **3-(4-Methyl-3-nitrophenoxy)piperidine** is utilized as a pharmacophore, the nitro group can either be retained for specific hydrogen-bond acceptor interactions or reduced to an aniline for further functionalization (e.g., amide coupling).



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Fig 2: General GPCR signaling pathway modulated by piperidine-based pharmacophores.

References

- Title: 3-[(4,5-Dimethoxy-2-nitrophenoxy)methyl]piperidine | C₁₄H₂₀N₂O₅ | CID - PubChem
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- Title: Liquid-Phase Peptide Synthesis (LPPS): A Third Wave for the Preparation of Peptides
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- Title: Piperidine (CAS 110-89-4) - Chemical & Physical Properties Source: Cheméo URL:
[[Link](#)]
- Title: Piperidine Source: Wikipedia URL:[[Link](#)]
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